

JMI-346 in High-Throughput Screening Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: **JMI-346**

Cat. No.: **B12398577**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

JMI-346 is a potent inhibitor of the *Plasmodium falciparum* cysteine protease, falcipain-2 (PfFP-2). This enzyme is a crucial component of the parasite's hemoglobin degradation pathway, which is essential for its survival within human erythrocytes. By targeting PfFP-2, **JMI-346** disrupts this critical process, leading to parasite death. This makes **JMI-346** a promising candidate for the development of novel anti-malarial therapeutics. These application notes provide detailed protocols for high-throughput screening (HTS) assays to identify and characterize inhibitors of PfFP-2, such as **JMI-346**, and to assess their efficacy in a cell-based model of malaria infection.

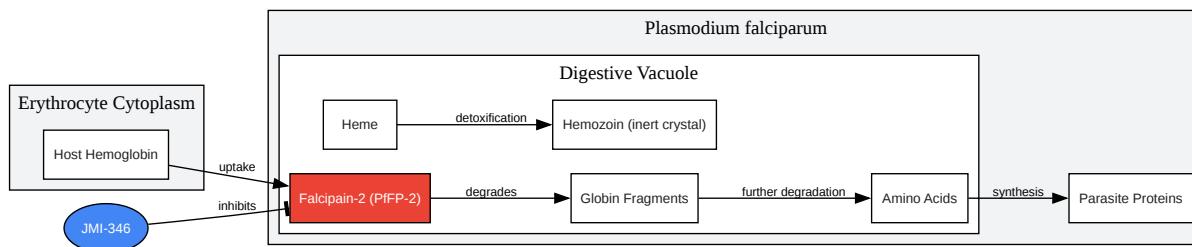
Data Presentation

The following tables summarize the key in vitro activity of **JMI-346** against both chloroquine-sensitive and chloroquine-resistant strains of *P. falciparum*.

Compound	Parameter	P. falciparum Strain	Value
JMI-346	IC50	3D7 (Chloroquine-Sensitive)	13 µM
JMI-346	IC50	RKL-9 (Chloroquine-Resistant)	33 µM

Signaling Pathway

Falcipain-2 is a critical cysteine protease in the digestive vacuole of *Plasmodium falciparum*. It plays a central role in the degradation of host hemoglobin, which the parasite utilizes as a primary source of amino acids for its growth and development. Inhibition of falcipain-2 disrupts this pathway, leading to parasite starvation and death.



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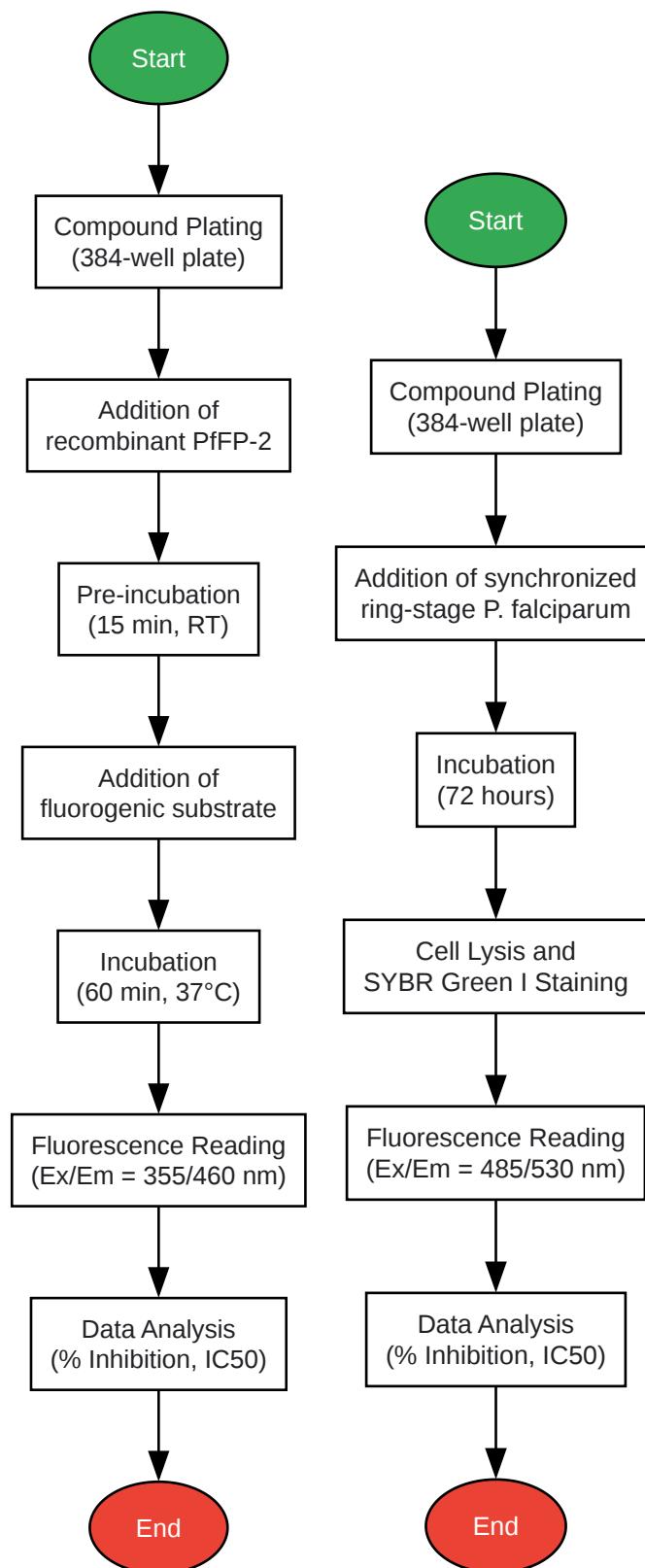
Caption: Hemoglobin degradation pathway in *P. falciparum* and the inhibitory action of **JMI-346**.

Experimental Protocols

Biochemical HTS Assay: Fluorogenic Falcipain-2 Inhibition

This protocol describes a high-throughput biochemical assay to screen for inhibitors of recombinant PfFP-2 using a fluorogenic substrate.

Workflow Diagram:

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